

Essential Safety and Logistical Information for Handling SHS4121705

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Compound of Interest

Compound Name: SHS4121705

Cat. No.: B3025871

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For researchers, scientists, and drug development professionals working with the mitochondrial uncoupling agent **SHS4121705**, a thorough understanding of safety protocols and handling procedures is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Personal Protective Equipment (PPE)

When handling **SHS4121705**, it is crucial to utilize appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on the Safety Data Sheet (SDS).

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	Must comply with EN166 (EU) or NIOSH (US) standards.
Hands	Chemical-resistant, impervious gloves.	Material to be selected based on the specific solvent being used. Consult glove manufacturer's compatibility charts.
Skin and Body	Laboratory coat, long-sleeved clothing.	
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	A NIOSH-approved respirator may be required for operations with the potential for aerosol generation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **SHS4121705** is critical for laboratory safety and experimental integrity. The following workflow outlines the key steps from receiving the compound to its final disposal.

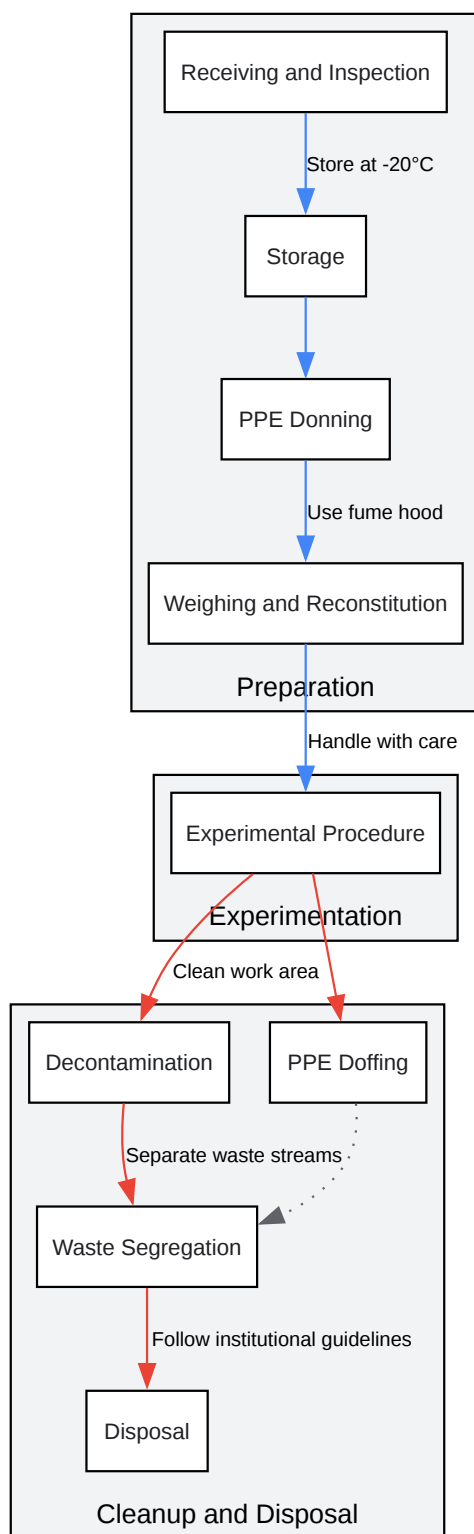


Figure 1: Experimental Workflow for Handling SHS4121705

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Caption: This diagram outlines the procedural steps for safely handling **SHS4121705** in a laboratory setting.

Detailed Experimental Protocols

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name, CAS number (2379550-82-8), and quantity match the order.
- Wear appropriate PPE (gloves and lab coat) during inspection.

2. Storage:

- Store the compound in a tightly sealed container.
- As recommended, store **SHS4121705** at -20°C for long-term stability.

3. Preparation for Use:

- Before handling, ensure you are in a well-ventilated area, preferably within a chemical fume hood.
- Don all required PPE as outlined in the table above.
- To prevent inhalation of the powder, carefully weigh the required amount in an enclosure or a fume hood.
- For reconstitution, use an appropriate solvent as determined by the experimental protocol. **SHS4121705** is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF).

4. Experimental Procedure:

- Conduct all experimental work involving **SHS4121705** within a designated area, ideally a chemical fume hood, to minimize inhalation exposure.

- Avoid contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Prevent the formation of dust and aerosols.

Disposal Plan

Proper disposal of **SHS4121705** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Dispose of the unused compound as hazardous chemical waste. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable labware (e.g., pipette tips, centrifuge tubes), gloves, and absorbent materials that have come into contact with **SHS4121705** should be collected in a designated, sealed hazardous waste container.
- **Waste Labeling:** Clearly label all waste containers with the contents, including the name "**SHS4121705**" and the appropriate hazard warnings.
- **Institutional Guidelines:** Follow all local, state, and federal regulations, as well as your institution's specific guidelines for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.
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